

Personal protective equipment for handling (4-Phenoxyphenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Phenoxyphenyl)methanol

Cat. No.: B189083

[Get Quote](#)

Essential Safety and Handling Guide for (4-Phenoxyphenyl)methanol

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, storage, and disposal of **(4-Phenoxyphenyl)methanol** (CAS No. 2215-78-3). The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with standard safety protocols.

Hazard and Protection Summary

(4-Phenoxyphenyl)methanol is a solid chemical that is classified as hazardous. It is harmful if swallowed, can cause skin irritation, and poses a risk of serious eye damage and potential skin sensitization.^{[1][2][3][4]} Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure risk.

Hazard Classification	Recommended Personal Protective Equipment (PPE)
Acute Oral Toxicity	Wear a lab coat, and do not eat, drink, or smoke when handling. [1] [2] [3] [4]
Skin Corrosion/Irritation	Wear protective gloves and clothing. [1] [2] [3] [4] Nitrile or neoprene gloves are recommended for handling. [5]
Serious Eye Damage/Irritation	Wear chemical safety goggles or a face shield. [1] [2] [3] [4]
Respiratory/Skin Sensitization	Use in a well-ventilated area or with a fume hood to avoid dust inhalation. [1] [2] [3] [4]

Safe Handling and Operations Protocol

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended, especially when handling larger quantities or when there is a potential for dust generation.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet the ANSI Z.87.1 1989 standard are required. A face shield should be worn over safety glasses when there is a risk of splashing or significant dust generation.[\[6\]](#)
- Skin Protection:
 - Wear a lab coat to protect street clothing.
 - Use chemically resistant gloves. Disposable nitrile or neoprene gloves are suitable for incidental contact.[\[5\]](#) Always inspect gloves for any signs of degradation before use and

replace them immediately if contact with the chemical occurs.

- Wear closed-toe shoes.
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a NIOSH/MSHA approved respirator should be used.[\[1\]](#)[\[2\]](#)

General Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) for **(4-Phenoxyphenyl)methanol** before starting any work.[\[7\]](#)[\[8\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid creating dust.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)
- Use dedicated and properly labeled equipment for handling.

Storage and Disposal Plan

Storage:

- Store in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed to prevent contamination and exposure to moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Disposal:

- **(4-Phenoxyphenyl)methanol** and any contaminated materials must be disposed of as hazardous waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Do not dispose of this chemical down the drain or in the regular trash.

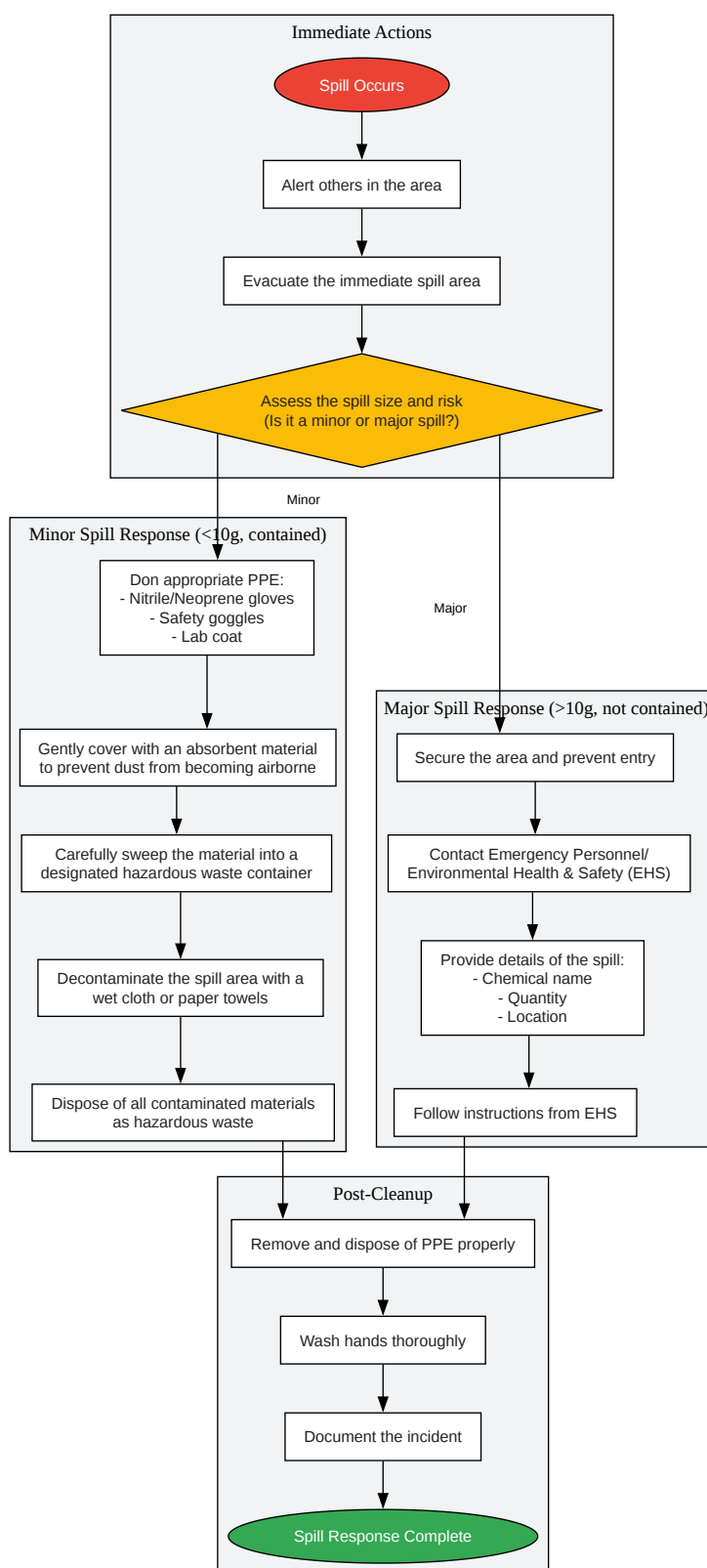
- Collect waste in a properly labeled, sealed, and compatible container.
- Arrange for disposal through a certified hazardous waste disposal service in accordance with all local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Emergency Procedures: First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[11\]](#)

Chemical Spill Response Workflow

In the event of a spill of **(4-Phenoxyphenyl)methanol**, follow the workflow outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a **(4-Phenoxyphenyl)methanol** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CCOHS: Spill Response - Chemicals [ccohs.ca]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.ie [fishersci.ie]
- 5. csueastbay.edu [csueastbay.edu]
- 6. (4-Phenoxyphenyl)methanol | C₁₃H₁₂O₂ | CID 826195 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. somatco.com [somatco.com]
- 8. Lab Safety Manual: Working with Hazardous Materials | Hampshire College [hampshire.edu]
- 9. afd.calpoly.edu [afd.calpoly.edu]
- 10. ehs.utk.edu [ehs.utk.edu]
- 11. artsci.usu.edu [artsci.usu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling (4-Phenoxyphenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189083#personal-protective-equipment-for-handling-4-phenoxyphenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com